

Protocol for the Dissolution and Handling of (rac)-Talazoparib in DMSO

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Compound of Interest

Compound Name: (rac)-Talazoparib

Cat. No.: B1141447

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Application Note & Protocol

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Introduction

Talazoparib is a potent inhibitor of poly(ADP-ribose) polymerase (PARP) enzymes, PARP1 and PARP2, which are critical components of the DNA damage response (DDR) pathway.[1][2] By inhibiting PARP's catalytic activity and, more significantly, by trapping PARP on DNA, Talazoparib leads to an accumulation of single-strand breaks (SSBs) which collapse replication forks, resulting in cytotoxic double-strand breaks (DSBs).[2][3] In cells with deficiencies in homologous recombination (HR) repair, such as those with BRCA1/2 mutations, these DSBs cannot be efficiently repaired, leading to synthetic lethality and cell death.[3] **(rac)-Talazoparib** is a racemic mixture of this potent PARP inhibitor. This document provides a detailed protocol for the dissolution of **(rac)-Talazoparib** in dimethyl sulfoxide (DMSO) for use in in vitro research applications.

Materials and Equipment

- **(rac)-Talazoparib** powder
- Anhydrous/high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Quantitative Data Summary

The following tables summarize the key quantitative information for **(rac)-Talazoparib**.

Table 1: Physicochemical Properties of **(rac)-Talazoparib**

Property	Value
Molecular Formula	C ₁₉ H ₁₄ F ₂ N ₆ O
Molecular Weight	380.35 g/mol
Appearance	White to off-white solid

Table 2: Solubility of Talazoparib in DMSO

Concentration (mg/mL)	Molar Concentration (mM)	Notes
≥ 19.02	≥ 50	High solubility noted in sources.[4]
25	~65.7	Sonication may be required.[5]
76	~199.8	High solubility noted in sources.[6]

Table 3: Recommended Storage Conditions for **(rac)-Talazoparib** Stock Solutions in DMSO

Storage Temperature	Duration	Notes
-20°C	Short-term	Aliquot to avoid repeated freeze-thaw cycles. Stable for at least 30 days in a biological matrix. [4] [7]
-80°C	Long-term	Recommended for prolonged storage to maintain stability. [5]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **(rac)-Talazoparib** in DMSO. Adjustments can be made to prepare solutions of different concentrations.

4.1. Pre-dissolution Preparations

- Ensure all equipment is clean and dry.
- Work in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE.
- Allow the **(rac)-Talazoparib** powder and DMSO to equilibrate to room temperature before use to prevent condensation of atmospheric moisture, as DMSO is hygroscopic.[\[6\]](#)

4.2. Weighing the Compound

- Tare a sterile microcentrifuge tube on a calibrated analytical balance.
- Carefully weigh the desired amount of **(rac)-Talazoparib** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.80 mg of **(rac)-Talazoparib**.

4.3. Dissolution Procedure

- Add the calculated volume of high-purity DMSO to the microcentrifuge tube containing the **(rac)-Talazoparib** powder. For a 10 mM solution with 3.80 mg of the compound, add 1 mL of

DMSO.

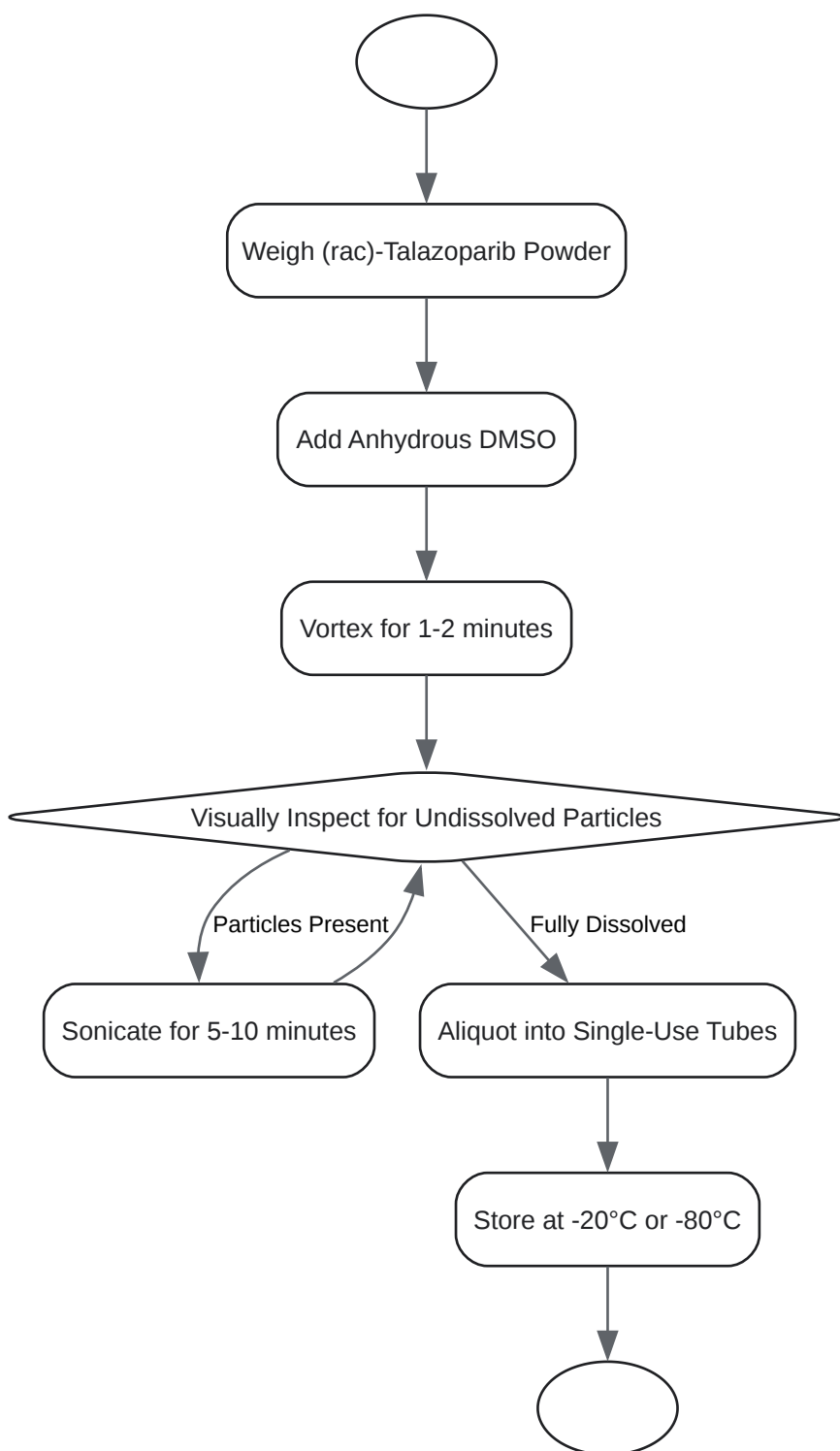
- Close the tube tightly and vortex the solution for 1-2 minutes to facilitate dissolution.
- Visually inspect the solution for any undissolved particles.
- If undissolved particles remain, sonicate the solution in a water bath for 5-10 minutes.[\[5\]](#)
- Visually inspect the solution again to ensure complete dissolution. The solution should be clear and free of particulates.

4.4. Aliquoting and Storage

- Once the **(rac)-Talazoparib** is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will minimize the number of freeze-thaw cycles, which can affect the stability of the compound.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (up to one month), store the aliquots at -20°C.[\[5\]](#)
- For long-term storage, store the aliquots at -80°C.[\[5\]](#)

Visualizations

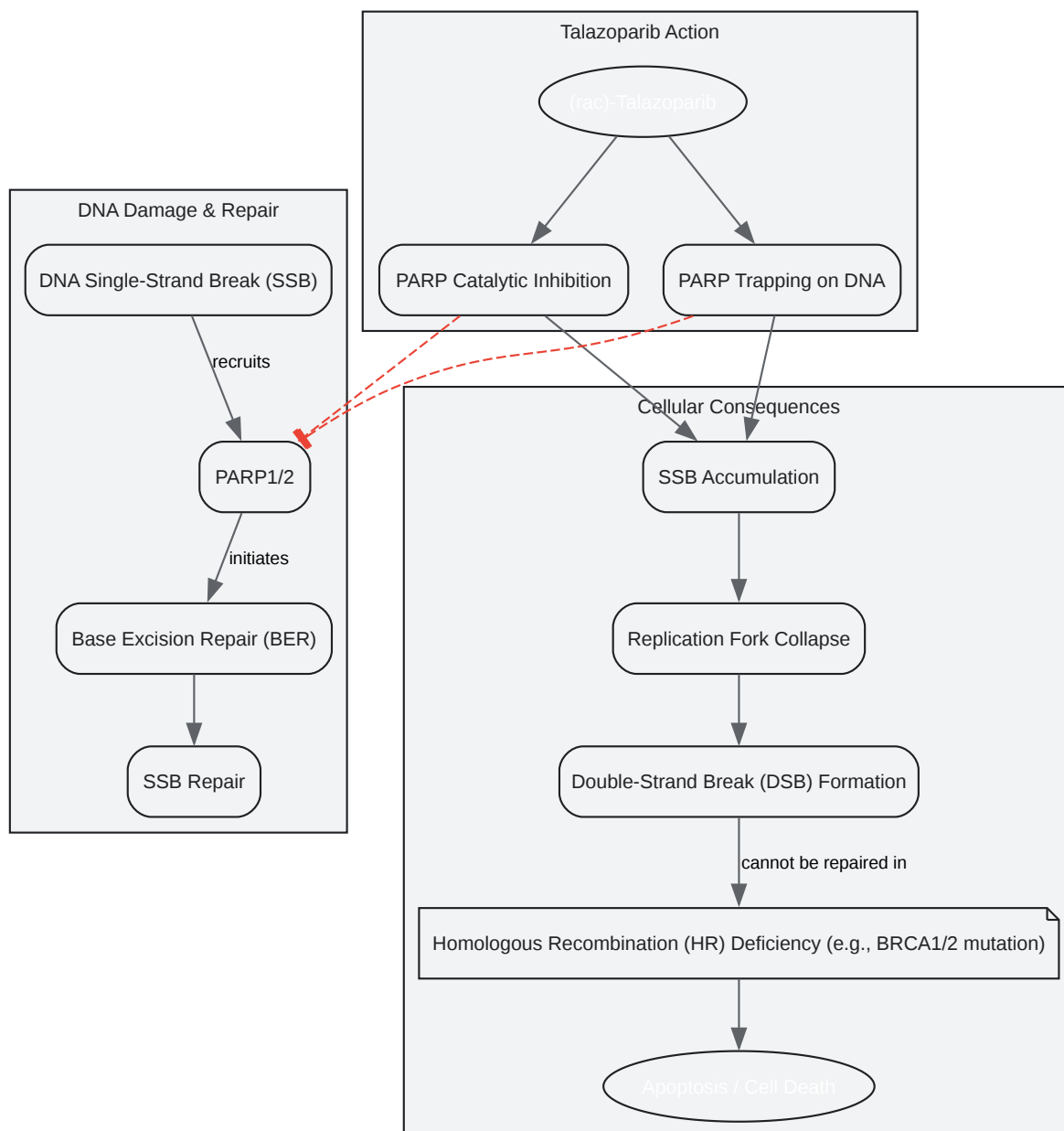
Experimental Workflow for Dissolving **(rac)-Talazoparib** in DMSO



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Caption: Workflow for dissolving **(rac)-Talazoparib** in DMSO.

Simplified Signaling Pathway of Talazoparib Action



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